

pentamethylchromanol oxidation products and pathways

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Compound Focus: 2,2,5,7,8-Pentamethyl-6-chromanol

CAS No.: 950-99-2

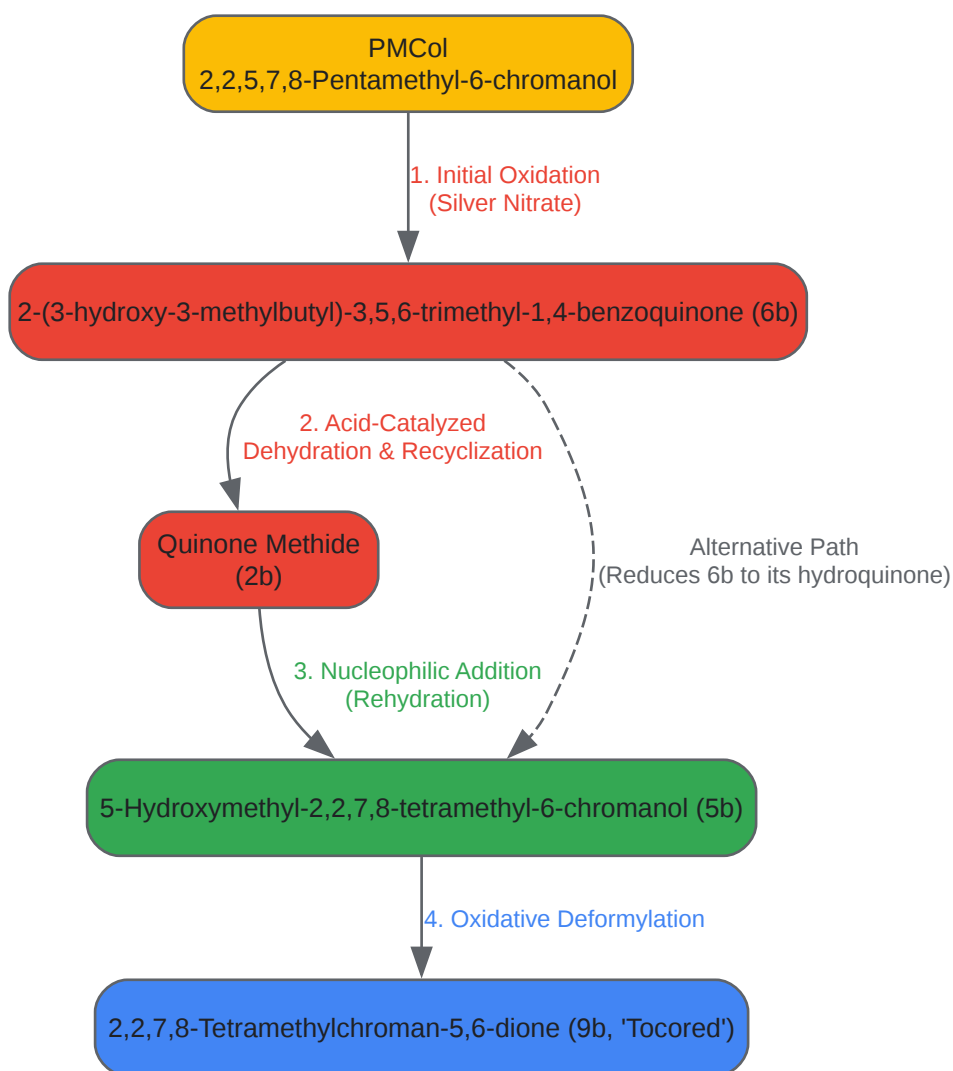
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Chemical Oxidation Products and Pathways

The oxidation of **2,2,5,7,8-pentamethyl-6-chromanol** (PMCol), often used as a model compound for α -tocopherol (Vitamin E), proceeds through a multi-step mechanism, especially in the presence of oxidizing agents like silver nitrate and alcohols [1] [2].

The diagram below outlines the key steps and intermediates in this pathway.



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Diagram of the multi-step chemical oxidation pathway of PMCol to its primary dione product.

The following table summarizes the major oxidation products identified in these studies.

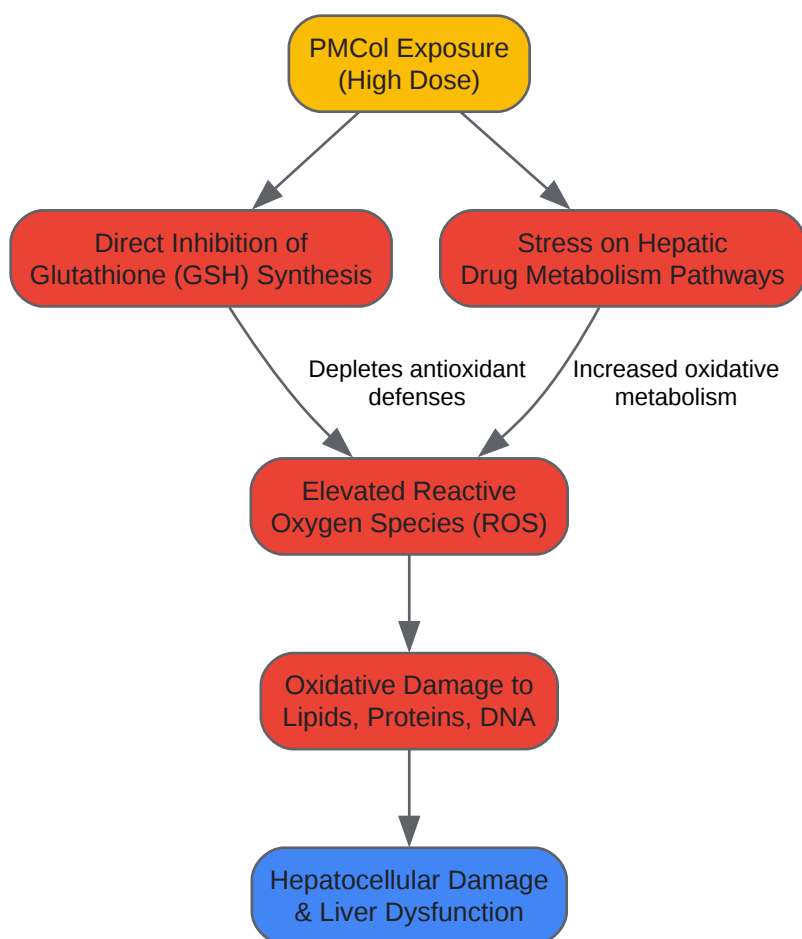
Product Name / Identifier	Chemical Structure / Key Feature	Formation Condition	Role / Significance
2-(3-hydroxy-3-methylbutyl)-3,5,6-trimethyl-1,4-benzoquinone (6b) [1]	A open-chain 1,4-benzoquinone	Initial, rapid oxidation of PMCol	Primary initial product; unstable in acidic conditions and a precursor to other products.

Product Name / Identifier	Chemical Structure / Key Feature	Formation Condition	Role / Significance
2,2,7,8-Tetramethylchroman-5,6-dione (9b, "Tocored") [1]	A chroman dione (two ketone groups)	Forms from the further reaction and oxidation of intermediate 6b	A major final oxidation product; the model compound for "Tocored" from α -tocopherol overoxidation [1].
5-Hydroxymethyl-2,2,7,8-tetramethyl-6-chromanol (5b) [1]	A chromanol with a hydroxymethyl group at the 5-position	An intermediate formed from the acid-catalyzed recyclization of 6b	Key phenolic intermediate that is subsequently oxidized to the final dione (9b).
5-Ethoxymethyl Derivatives (e.g., 4b, 7b) [1] [2]	Chromanol or quinone with an ethoxymethyl side chain	Formed when the reaction is conducted in ethanol as a solvent	Demonstrates how the solvent (alcohol) can act as a nucleophile and be incorporated into the products.

Biological Activity and Toxicity Pathways

In biological systems, PMCol is studied for its anti-cancer potential and its toxicity profile. High doses induce hepatotoxicity (liver damage) through a mechanism centered on glutathione (GSH) depletion and oxidative stress [3].

The following diagram illustrates this proposed cellular toxicity pathway.



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Proposed cellular pathway for PMCol-induced hepatotoxicity via glutathione depletion.

Key experimental findings from a 28-day rat study include [3]:

- **Dosage:** 200 and 2000 mg/kg/day administered orally.
- **Clinical Chemistry:** Elevated alanine aminotransferase (ALT), total bilirubin, cholesterol, and triglycerides.
- **Histopathology:** Confirmed periportal hepatocellular hydropic degeneration and cytomegaly.
- **Metabolomics:** Depletion of total glutathione and its conjugates, decreased methionine, and increased S-adenosylhomocysteine and cysteine/cystine.
- **Toxicogenomics:** Microarray analysis showed significant changes in the expression of genes enriched in **glutathione metabolism and cytochrome P450 pathways**.

Experimental Protocols

Below is a summary of key methodologies for studying PMCol's chemical oxidation and biological effects.

1. Chemical Oxidation with Silver Nitrate [1]

- **Reaction Setup:** PMCol is dissolved in ethanol. An equimolar or excess amount of silver nitrate is added to the solution.
- **Reaction Conditions:** The mixture is stirred at room temperature or gently heated. The reaction is typically monitored by TLC or HPLC.
- **Workup & Analysis:** The reaction mixture is filtered to remove silver salts. The solvent is evaporated, and the products are isolated and purified using techniques like column chromatography. The products are characterized by **HPLC, MS, and NMR**.

2. In Vivo Toxicity and 'Omics' Analysis [3]

- **Animal Model:** Male Sprague-Dawley rats.
- **Dosing:** PMCol is suspended in 1% aqueous methylcellulose and administered by daily oral gavage at doses of 200 and 2000 mg/kg/day for 7 or 28 days.
- **Sample Collection:** Blood (for clinical chemistry and plasma drug levels), urine, and tissues (liver, kidney) are collected at sacrifice.
- **Metabolomics Analysis:** Liver samples are processed and analyzed using **LC-MS/MS and GC-MS** to profile small molecule metabolites.
- **Toxicogenomics Analysis:** Liver RNA is extracted and analyzed using **DNA microarrays**. Differential gene expression is confirmed by **RT-PCR**.

Key Implications for Research

- **Chemical Instability:** The complex oxidation chemistry implies that PMCol's stability must be carefully controlled in experimental settings, as its transformation products could have their own biological activities [1].
- **Dual-Activity Paradigm:** PMCol exemplifies how a compound can be investigated for a therapeutic effect (anti-cancer) while having a separate, dose-limiting toxicity mechanism. The biological effects are highly **concentration-dependent** [4] [3].
- **Mechanism-Driven Biomarkers:** The integration of metabolomics and toxicogenomics provides powerful insights. Depletion of glutathione and changes in genes like *Akr7a3* and *Gstp1* are not just indicators of damage but point directly to the molecular mechanism of toxicity, offering potential biomarkers for safety assessment [3].

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References

1. Oxidations of the α -tocopherol model compound 2,2,5,7,8- ... [link.springer.com]
2. Oxidation of the α -tocopherol model compound 2,2,5,7,8- ... [academia.edu]
3. Toxicogenomics and Metabolomics of ... [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
4. Diversity of Chromanol and Chromenol Structures and Functions [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

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